

Buergerinin B: Application Notes and Protocols for Research

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Compound of Interest

Compound Name: Buergerinin B

Cat. No.: B591352

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Notice: Due to a significant lack of publicly available research data on the biological activities and mechanisms of action of **Buergerinin B**, we are unable to provide detailed application notes and experimental protocols at this time. Extensive searches for its specific biological effects, signaling pathways, and quantitative data have yielded insufficient information to generate the comprehensive protocols required by the research community.

The information below summarizes the currently available data and provides a list of potential commercial suppliers for researchers who wish to investigate the properties of this compound.

Commercial Suppliers

For researchers interested in acquiring **Buergerinin B** for their studies, the following companies have been identified as potential suppliers. It is recommended to contact the suppliers directly to confirm availability, purity, and pricing.

| Supplier Name | Location | Website (if available) |
|-------------------------------|----------------|------------------------|
| BioBioPha Co., Ltd | China | N/A |
| NovaChemistry Trading Company | United Kingdom | N/A |
| TargetMol Chemicals Inc. | United States | --INVALID-LINK-- |
| Pharmaffiliates | India | --INVALID-LINK-- |

(Note: This is not an exhaustive list and does not constitute an endorsement of any particular supplier.)

Physicochemical Properties

Basic information for **Buergerinin B** (CAS: 919769-83-8) is available from public chemical databases.

| Property | Value | Source |
|-------------------|---|--------------------|
| Molecular Formula | C ₉ H ₁₄ O ₅ | PubChem[1] |
| Molecular Weight | 202.2 g/mol | PubChem[1] |
| Appearance | Powder | Pharmaffiliates[2] |
| Storage | 2-8°C Refrigerator | Pharmaffiliates[2] |

Potential Research Areas

While specific data is lacking, researchers may consider investigating **Buergerinin B** in the following general areas based on the activities of other natural products:

- **Anti-inflammatory Activity:** Screening for inhibitory effects on pro-inflammatory cytokines and signaling pathways (e.g., NF-κB, MAPK).
- **Neuroprotective Effects:** Assessing its ability to protect neuronal cells from oxidative stress, excitotoxicity, or other forms of injury.
- **Anticancer Properties:** Evaluating its cytotoxicity against various cancer cell lines and its effects on cell proliferation, apoptosis, and angiogenesis.
- **Antimicrobial Activity:** Testing its efficacy against a panel of pathogenic bacteria and fungi.

Experimental Protocols

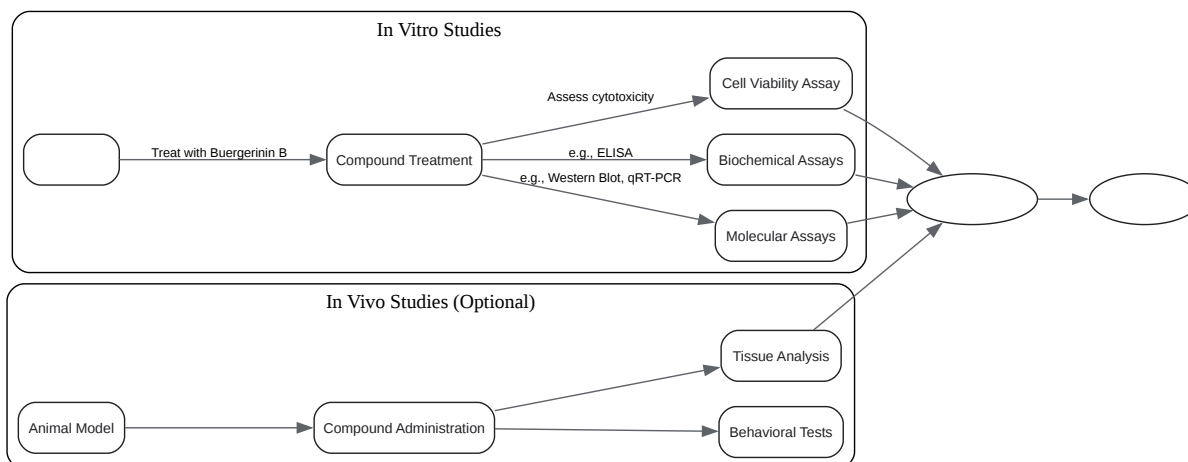
As no specific experimental data for **Buergerinin B** is available, researchers are advised to adapt standard protocols relevant to the chosen area of investigation. General methodologies would include:

- Cell Viability Assays (e.g., MTT, XTT): To determine the cytotoxic or cytostatic effects of **Buergerinin B** on cultured cells.
- Enzyme-Linked Immunosorbent Assay (ELISA): To quantify the levels of cytokines or other proteins of interest in cell culture supernatants or tissue homogenates.
- Western Blotting: To analyze the expression and phosphorylation status of key proteins in signaling pathways.
- Quantitative Real-Time PCR (qRT-PCR): To measure changes in gene expression levels following treatment with **Buergerinin B**.

Signaling Pathway Visualization

Without experimental data on the mechanism of action of **Buergerinin B**, it is not possible to generate a specific signaling pathway diagram. Researchers who successfully elucidate a pathway are encouraged to publish their findings to advance the scientific understanding of this compound.

Below is a generic workflow diagram that can be adapted for investigating the biological activity of a novel compound like **Buergerinin B**.



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A general experimental workflow for investigating a new compound.

We encourage the research community to share their findings on **Buergerinin B** to build a collective knowledge base for this potentially valuable natural product.

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References

- 1. Boeravinone B Protects Brain against Cerebral Ischemia Reperfusion Injury in Rats: Possible Role of Anti-inflammatory and Antioxidant - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. researchgate.net [researchgate.net]
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